

An In-depth Technical Guide to 3-Fluoro-2-iodophenol

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Compound of Interest

Compound Name: 3-Fluoro-2-iodophenol

CAS No.: 863870-85-3

Cat. No.: B1312808

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction: A Molecule of Strategic Importance

3-Fluoro-2-iodophenol is a halogenated aromatic compound that serves as a highly versatile and valuable building block in modern organic synthesis. Its strategic importance stems from the unique arrangement of three distinct functional groups on a benzene ring: a hydroxyl (-OH) group, a fluorine (-F) atom, and an iodine (-I) atom. This specific ortho/meta substitution pattern provides a scaffold with multiple, selectively addressable reactive sites. The presence of both a stable fluorine atom and a highly reactive carbon-iodine bond makes this molecule a key intermediate in the synthesis of complex pharmaceuticals and advanced materials.^[1] This guide provides a comprehensive overview of its core chemical properties, synthesis, reactivity, and applications, offering field-proven insights for laboratory and development settings.

Core Physicochemical and Structural Properties

Understanding the fundamental properties of **3-Fluoro-2-iodophenol** is the first step in its effective application. The molecule's structure and key data points are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ FIO	[2] [3] [4]
Molecular Weight	238.00 g/mol	[2] [4]
Monoisotopic Mass	237.92909 Da	[2] [3]
Appearance	Grey low-melting solid	[4]
CAS Number	863870-85-3	[2] [5]
Predicted pKa	7.52 ± 0.10	[2]
Predicted XLogP3-AA	2.3	[2] [3]
Topological Polar Surface Area	20.2 Å ²	[2]

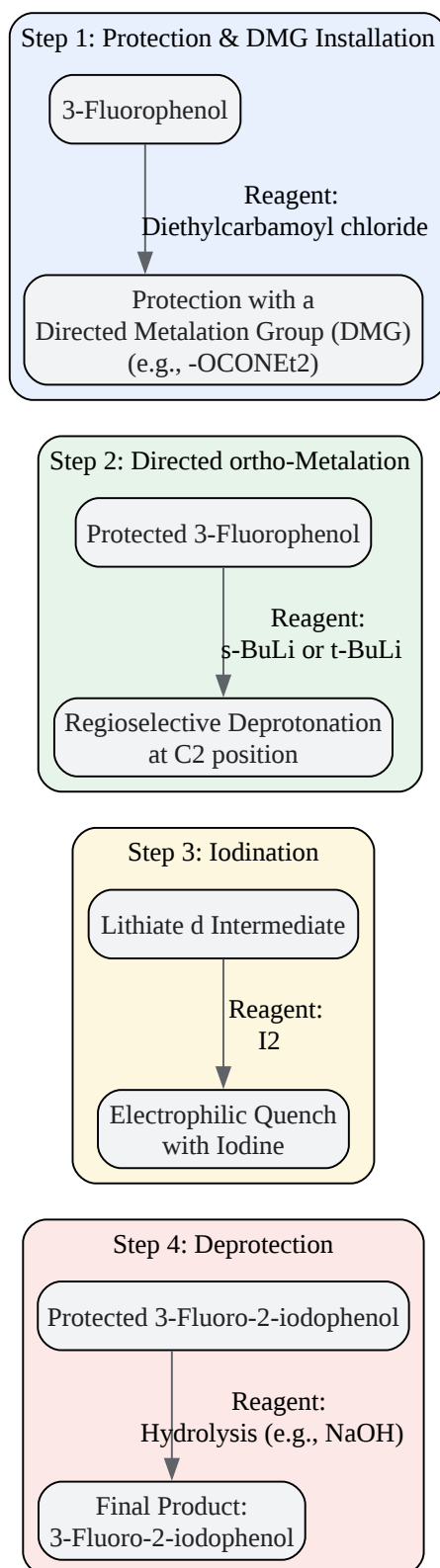
The presence of the electron-withdrawing fluorine atom is predicted to increase the acidity (lower the pKa) of the phenolic proton compared to phenol itself.[\[1\]](#)

Synthesis and Manufacturing: A Directed Metalation Approach

While various synthetic routes can be envisioned, a common and regioselective strategy for preparing **3-Fluoro-2-iodophenol** involves a directed ortho-metalation (DoM) protocol starting from 3-fluorophenol. This approach offers precise control over the position of iodination.

Conceptual Workflow for Synthesis

The process leverages a Directed Metalation Group (DMG) to activate a specific C-H bond for deprotonation and subsequent reaction with an electrophile (in this case, iodine).



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Caption: Directed ortho-Metalation synthesis workflow.

Detailed Experimental Protocol (Exemplary)

- **Protection:** To a solution of 3-fluorophenol in an appropriate aprotic solvent (e.g., THF), add a base (e.g., NaH) at 0 °C. Once deprotonation is complete, add a suitable protecting group that also functions as a DMG, such as diethylcarbamoyl chloride. Allow the reaction to warm to room temperature and stir until completion.
- **Metalation:** Cool the solution of the protected 3-fluorophenol to -78 °C. Slowly add a strong lithium base, such as s-butyllithium (s-BuLi) or t-butyllithium (t-BuLi). The DMG directs the deprotonation specifically to the C2 position, activated by both the DMG and the adjacent fluorine atom.^[1]
- **Iodination:** While maintaining the low temperature, add a solution of iodine (I₂) in THF. The iodine acts as an electrophile, quenching the lithiated intermediate to form the C-I bond.
- **Work-up and Deprotection:** Quench the reaction with a saturated aqueous solution of ammonium chloride. Extract the product with an organic solvent (e.g., ethyl acetate). The crude protected product can then be deprotected under basic conditions (e.g., refluxing with NaOH) to yield **3-Fluoro-2-iodophenol**.
- **Purification:** The final product is purified using standard techniques such as column chromatography on silica gel.

Chemical Reactivity and Synthetic Utility

The synthetic power of **3-Fluoro-2-iodophenol** lies in the differential reactivity of its functional groups. This allows for sequential, controlled modifications, making it a prime precursor for complex molecular architectures.

Interplay of Functional Groups

The electronic properties of the three substituents dictate the molecule's reactivity profile.

Substituent	Electronic Effect	Key Reactivity
Hydroxyl (-OH)	Electron-donating (activating)	Nucleophilic site (alkylation, esterification) Directs electrophiles to ortho/para positions
Fluorine (-F)	Inductively electron-withdrawing Weakly resonance-donating	Generally stable Modulates pKa and metabolic stability
Iodine (-I)	Weakly deactivating	Excellent leaving group Enables cross-coupling reactions (e.g., Suzuki, Sonogashira)

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